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What are the properties of Thallium(I) 2ethylhexanoate?

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Compound of Interest

Compound Name: Thallium(i)2-ethylhexanoate

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Thallium(I) 2-ethylhexanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties of Thallium(I) 2-ethylhexanoate, with a focus on its chemical characteristics, toxicological profile, and the molecular pathways affected by thallium(I) ions. Due to the limited availability of data specific to Thallium(I) 2-ethylhexanoate, this guide also incorporates information on the general properties and toxicological effects of thallium and its compounds, which are relevant to the handling and study of this substance.

Chemical and Physical Properties

Thallium(I) 2-ethylhexanoate is an organometallic compound that serves as a source of thallium(I) ions in a form that is soluble in organic solvents.[1] It is commercially available, often for research and industrial applications.[1][2]

Data Presentation: Quantitative Properties

Quantitative physical data for Thallium(I) 2-ethylhexanoate is not readily available in published literature or chemical databases. Supplier information typically lists these properties as "Not Available."



Property	Value	Source
Molecular Formula	C8H15O2TI	[2][3]
Molecular Weight	347.59 g/mol	[2][3]
Appearance	Waxy solid	[2]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble	[1]
Melting Point	Not Available	
Boiling Point	Not Available	_
Density	Not Available	_

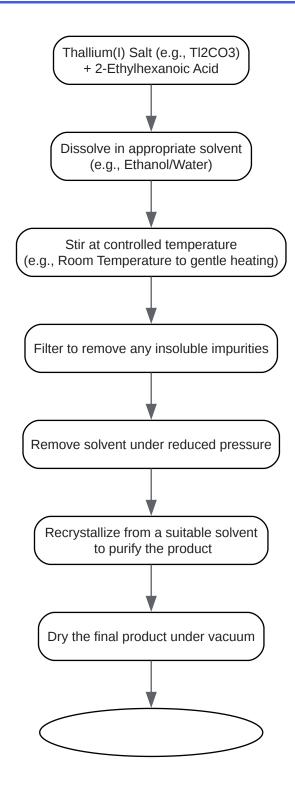
Experimental Protocols Representative Synthesis of Metal 2-Ethylhexanoates

A specific, detailed experimental protocol for the synthesis of Thallium(I) 2-ethylhexanoate is not readily found in the scientific literature. However, a general method for the synthesis of metal 2-ethylhexanoates has been described, which can be adapted. One such method involves the reaction of a metal salt with 2-ethylhexanoic acid. For instance, potassium 2-ethylhexanoate can be synthesized by reacting potassium hydroxide with 2-ethylhexanoic acid in isopropanol.[4]

A plausible synthesis for Thallium(I) 2-ethylhexanoate could involve the reaction of Thallium(I) hydroxide or Thallium(I) carbonate with 2-ethylhexanoic acid. For example, the synthesis of Thallium(I) acesulfamate involves the reaction of thallium(I) carbonate with acesulfamic acid in an aqueous solution, followed by crystallization.[5]

Illustrative Experimental Workflow: Synthesis of a Thallium(I) Carboxylate





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Caption: A generalized workflow for the synthesis of Thallium(I) 2-ethylhexanoate.

Analytical Characterization



Detailed analytical data such as NMR, IR, and mass spectra for Thallium(I) 2-ethylhexanoate are not widely published. Characterization would likely involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would confirm the presence of the 2-ethylhexanoate ligand. Thallium has two NMR active isotopes, ²⁰³Tl and ²⁰⁵Tl, which could potentially be used for further characterization.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show strong characteristic peaks for the carboxylate group.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound.

Toxicological Properties and Biological Activity

Thallium and its compounds are highly toxic.[6][7][8] The toxicity of Thallium(I) 2-ethylhexanoate is primarily attributed to the thallium(I) ion.

Mechanism of Toxicity

The toxicity of thallium(I) is multifaceted and stems from its chemical similarity to the potassium ion (K⁺).[7] This allows it to interfere with numerous potassium-dependent cellular processes.
[7] The primary mechanisms of thallium toxicity include:

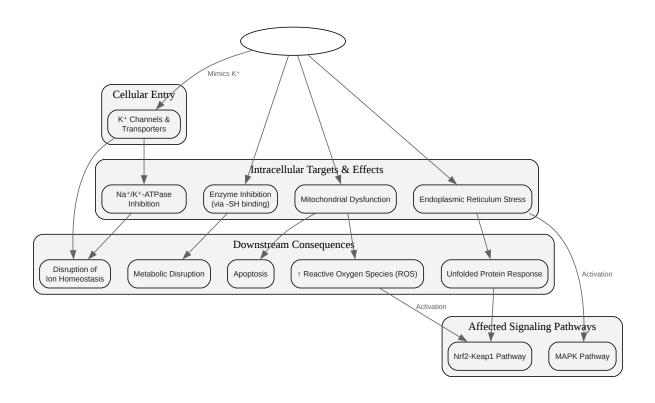
- Interference with Potassium Channels and Transporters: TI+ can substitute for K+ in various ion channels and transporters, such as the Na+/K+-ATPase, leading to disruption of cellular ion homeostasis.[7]
- Inhibition of Enzymes: Thallium has a high affinity for sulfhydryl groups (-SH) in proteins, leading to the inhibition of critical enzymes involved in cellular metabolism.[7]
- Induction of Oxidative Stress: Thallium exposure has been shown to increase the production of reactive oxygen species (ROS), leading to lipid peroxidation and damage to cellular components.
- Mitochondrial Dysfunction: Thallium can accumulate in mitochondria, disrupting the electron transport chain and ATP production, and inducing mitochondrial-mediated apoptosis.[9]



Signaling Pathways Affected by Thallium

Research on thallium toxicity has identified several signaling pathways that are impacted by thallium exposure. While these studies have not been conducted specifically with Thallium(I) 2-ethylhexanoate, the findings are relevant to understanding its potential biological effects.

Signaling Pathway: General Thallium(I) Ion Toxicity



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Caption: A simplified diagram of the major cellular targets and signaling pathways affected by Thallium(I) ions.

Safety and Handling

Thallium(I) 2-ethylhexanoate is a highly toxic compound and should be handled with extreme caution in a well-ventilated laboratory, preferably in a fume hood. Personal protective equipment, including gloves, lab coat, and eye protection, is mandatory. All waste containing this compound must be disposed of as hazardous waste according to institutional and governmental regulations.

Conclusion

Thallium(I) 2-ethylhexanoate is a specialty chemical with limited publicly available data on its specific physical properties and biological activity. Its primary significance lies in its ability to deliver thallium(I) ions in a form soluble in non-aqueous media. The toxicological properties of this compound are presumed to be dominated by the thallium(I) ion, which is known to be highly toxic through its interference with essential potassium-dependent biological processes. Further research is needed to fully characterize the specific properties and biological effects of Thallium(I) 2-ethylhexanoate.

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